

Sieboldin: A Technical Overview of its Physicochemical Properties and Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sieboldin

Cat. No.: B15586823

[Get Quote](#)

For Immediate Release

[City, State] – **Sieboldin**, a dihydrochalcone found in plants such as *Malus baccata*, is a subject of growing interest within the scientific community. This technical guide provides an in-depth overview of its core physicochemical properties and a summary of its currently understood biological activities, aimed at researchers, scientists, and professionals in drug development.

Physicochemical Properties

Sieboldin is chemically identified as 3-hydroxyphloretin 4'-glucoside. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	18777-73-6	[1][2][3][4]
Molecular Formula	C ₂₁ H ₂₄ O ₁₁	[1][3]
Molecular Weight	452.41 g/mol	[1][2][3]

Biological Activity and Potential Applications

Sieboldin has demonstrated several biological activities in preliminary studies, suggesting its potential as a therapeutic agent. These activities primarily revolve around its antioxidant and anti-glycation properties, as well as its cytotoxic effects on cancer cells.

Inhibition of Advanced Glycation End Products (AGEs)

Sieboldin is recognized as an inhibitor of advanced glycation end products (AGEs)[3][4]. AGEs are harmful compounds that can form when proteins or lipids become glycated after exposure to sugars. They are implicated in the aging process and the development or worsening of many degenerative diseases, such as diabetes and Alzheimer's. The ability of **Sieboldin** to inhibit AGE formation suggests its potential in mitigating the pathological effects associated with these compounds.

Free Radical Scavenging

Concurrent with its anti-glycation activity, **Sieboldin** possesses free radical scavenging capabilities[3]. Oxidative stress, caused by an imbalance between free radicals and antioxidants in the body, is a contributing factor to cellular damage and various chronic diseases. By neutralizing free radicals, **Sieboldin** may help to protect cells from this damage.

Cytotoxicity in Cancer Cell Lines

Preliminary research indicates that **Sieboldin** exhibits cytotoxic effects in cancer cell lines[3][4]. This suggests that it may have the potential to be investigated further as a component of anticancer therapies. The precise mechanisms and the specific cancer cell types most susceptible to **Sieboldin** are areas that require more extensive research.

Methylglyoxal Trapping

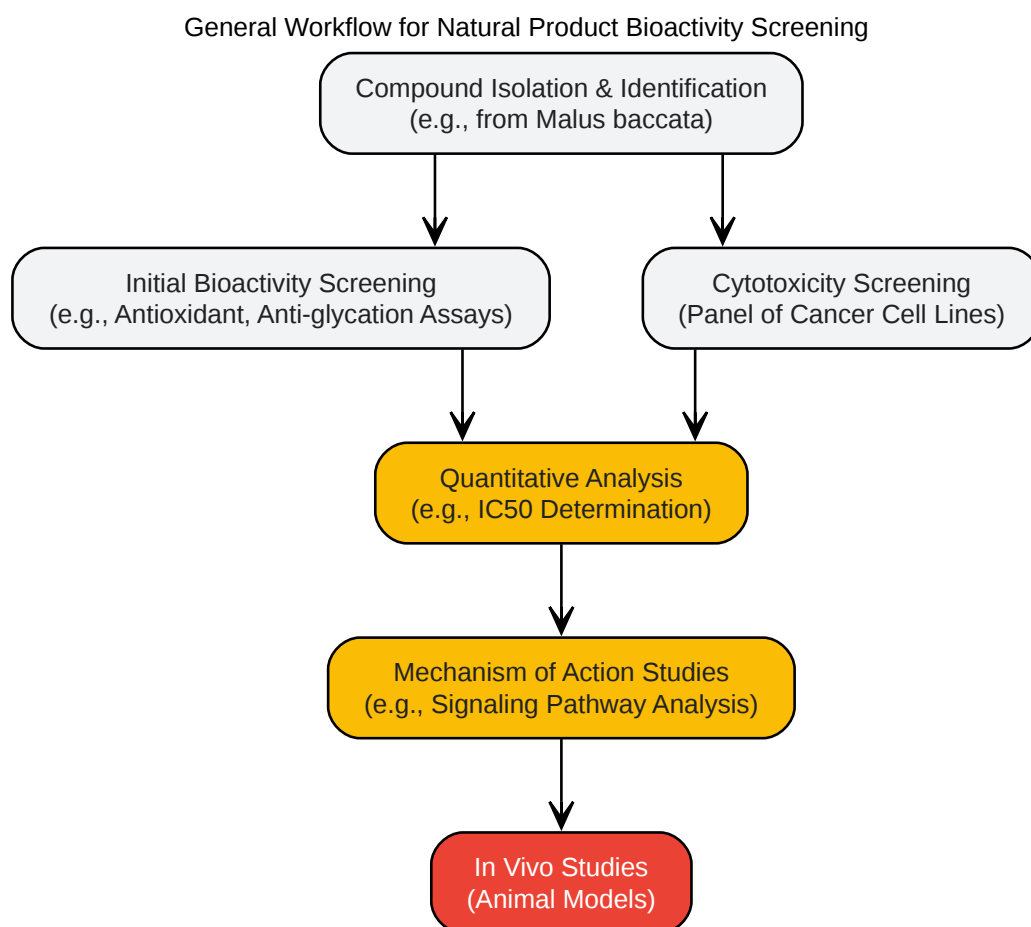
Sieboldin has been shown to capture methylglyoxal (MGO), a reactive dicarbonyl species that is a major precursor of AGEs[3][4]. By trapping MGO, **Sieboldin** can prevent the formation of MGO-derived AGEs, further highlighting its role as a potent anti-glycation agent.

Experimental Protocols and Future Directions

While the biological activities of **Sieboldin** are promising, there is a notable lack of detailed, publicly available experimental protocols and in-depth studies on its mechanisms of action. To fully elucidate its therapeutic potential, further research is required to:

- Develop and publish standardized experimental protocols for assessing its anti-glycation and cytotoxic activities.
- Conduct comprehensive studies to determine the specific signaling pathways through which **Sieboldin** exerts its effects.
- Perform quantitative analyses, such as determining IC50 values across a range of cell lines and experimental conditions.

The following diagram illustrates a generalized workflow for investigating the biological activity of a natural compound like **Sieboldin**, from initial screening to more detailed mechanistic studies.



[Click to download full resolution via product page](#)

General research workflow for a natural product.

As more data becomes available, a clearer picture of **Sieboldin**'s therapeutic potential will emerge, paving the way for its potential use in drug development. Researchers are encouraged to focus on the areas outlined above to advance our understanding of this promising natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Natural Product Description|Sieboldin [sinophytochem.com]
- 2. Sieboldin | CAS:18777-73-6 | Manufacturer ChemFaces [chemfaces.com]
- 3. abmole.com [abmole.com]
- 4. Sieboldin | 18777-73-6 [chemicalbook.com]
- To cite this document: BenchChem. [Sieboldin: A Technical Overview of its Physicochemical Properties and Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586823#sieboldin-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com